

Genotoxicity Profile of N-Nitrosoanonaine: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitrosoanonaine*

Cat. No.: *B1258276*

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Executive Summary

N-nitrosoanonaine is the N-nitroso derivative of anonaine, a bioactive aporphine alkaloid found in *Annona* and *Duguetia* species.[1][2] In the context of pharmaceutical development, it represents a Nitrosamine Drug Substance Related Impurity (NDSRI) if anonaine is used as a scaffold or present in herbal medicinal products.

This guide synthesizes the genotoxic risk of **N-nitrosoanonaine** based on direct isolation data, structural analogy to mutagenic tetrahydroisoquinolines, and the regulatory Carcinogenic Potency Categorization Approach (CPCA).[1] Due to the presence of

-hydrogens and a lack of proximal deactivating features, **N-nitrosoanonaine** is classified as a high-potency mutagenic impurity, requiring rigorous control and specialized testing protocols (Enhanced Ames Test).[1]

Part 1: Structural & Mechanistic Characterization

Chemical Identity & Origin

- Compound: **N-nitrosoanonaine**[1][3][4][5][6][7]

- Parent Alkaloid: Anonaine (1,2-methylenedioxy-noraporphine)[1]
- Structure: A rigid tetracyclic system containing a tetrahydroisoquinoline moiety.[1]
- Natural Occurrence: Isolated from *Duguetia furfuracea* (Annonaceae) alongside N-nitrosoxylopine [1].[1][4][5][7][8]
- Formation Risk: High susceptibility to nitrosation during extraction or formulation if nitrite traces are present, due to the secondary amine function of the noraporphine core.[1]

Mechanism of Genotoxicity

N-nitrosoanonaine functions as a pro-mutagen.[1] It is not directly reactive with DNA but requires metabolic activation via Cytochrome P450 enzymes (primarily CYP2E1 and CYP2A6). [1]

The Bioactivation Pathway:

- -Hydroxylation: CYP450 enzymes hydroxylate the carbon adjacent to the N-nitroso group (C5 or C6a positions).[1]
- Ring Opening: The unstable -hydroxy nitrosamine undergoes heterolytic cleavage, opening the isoquinoline ring.[1]
- Diazonium Formation: The resulting alkyl diazohydroxide dehydrates to form a highly reactive diazonium ion.[1]
- DNA Adduct Formation: The diazonium species alkylates DNA bases (primarily guanine at N7 or O6), leading to transition mutations (G:C A:T) if not repaired.[1]



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Figure 1: Metabolic activation pathway of **N-nitrosoanonaine** leading to genotoxicity.[1]

Part 2: In Silico Risk Assessment (CPCA)

In the absence of compound-specific rodent carcinogenicity data, the Carcinogenic Potency Categorization Approach (CPCA) is the regulatory standard (EMA/FDA) for establishing Acceptable Intake (AI) limits.[1]

CPCA Scoring for N-Nitrosoanonaine

The structure of **N-nitrosoanonaine** is analogous to N-nitroso-1,2,3,4-tetrahydroisoquinoline, a known mutagen [2].[1]

Feature	Assessment	Impact on Potency
-Hydrogens	Count: 3 (Two at C5, One chiral H at C6a).[1]	High Potency: -hydroxylation is sterically accessible.[1]
Deactivating Features	None Proximal. The electron-donating methylenedioxy group is on the aromatic ring, distant from the -carbons.[1]	No Deactivation: The N-NO group remains electron-rich and susceptible to oxidation.[1]
Ring Strain/Rigidity	Rigid aporphine backbone.[1]	Moderate-High: Rigid nitrosamines often show specific binding to CYP active sites.[1]
Predicted Category	Category 2	AI Limit: 100 ng/day

Conclusion: **N-nitrosoanonaine** is predicted to be a potent mutagen.[1] The default control limit should be set at 100 ng/day (Category 2) or 18 ng/day (Category 1) pending specific Ames data, rather than the generic 1500 ng/day.

Part 3: Experimental Validation Protocols

To confirm the genotoxic profile, standard assays must be modified.^[1] Nitrosamines often yield false negatives in standard Ames tests due to insufficient metabolic activation.^[1]

The Enhanced Ames Test (EAT)

Objective: Detect mutagenicity by maximizing CYP-mediated bioactivation.^[1] Critical

Modification: Use of Hamster Liver S9 (high CYP2E1 activity) instead of standard Rat S9.

Protocol Workflow:

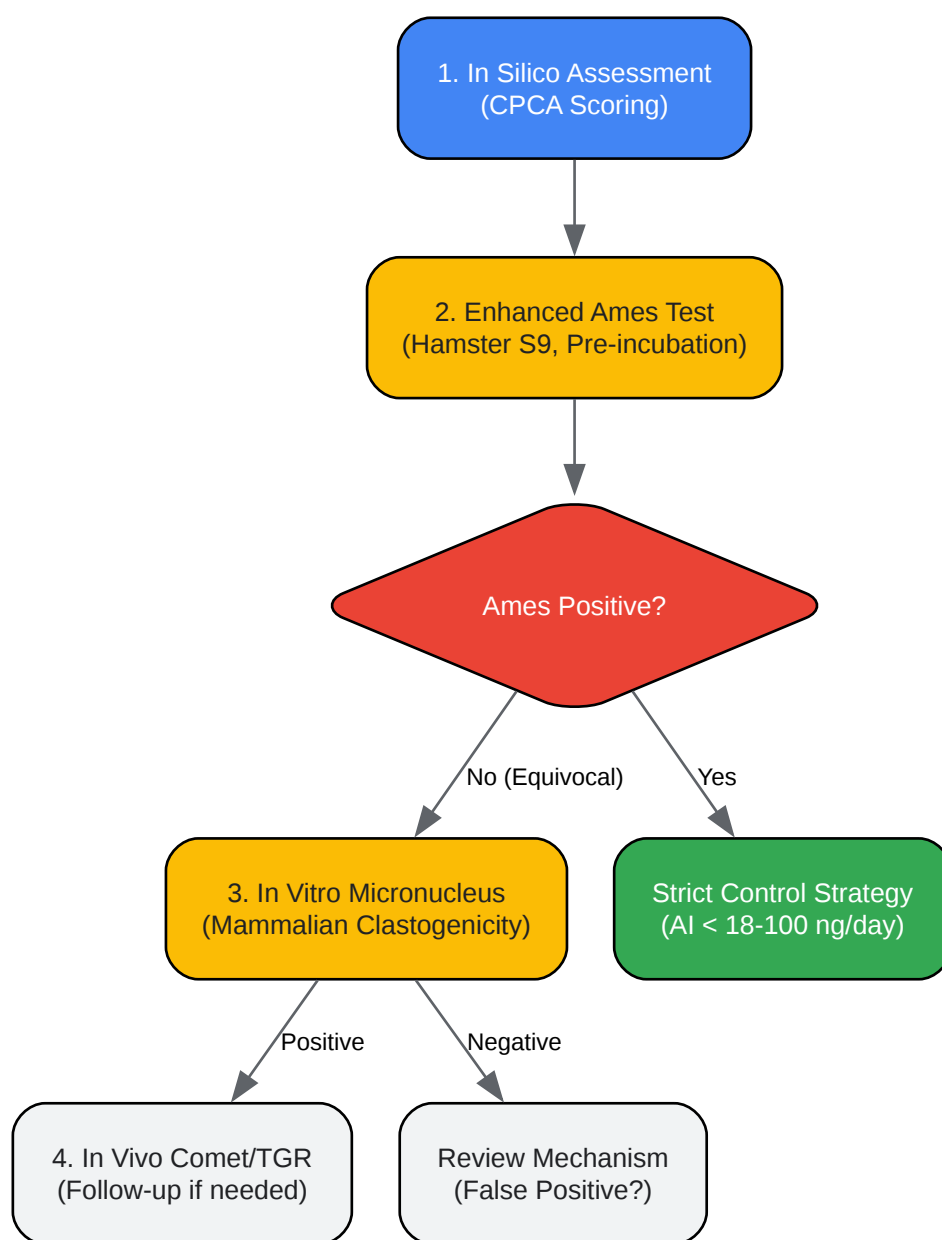
- Strains: *S. typhimurium* TA98, TA100 (detects base-pair substitutions common to alkylating agents), TA1535, TA1537, and *E. coli* WP2 *uvrA*.
- Metabolic Activation:
 - Type: Aroclor-1254 induced Hamster Liver S9.^{[1][9]}
 - Concentration: 30% S9 in the S9 mix (Standard is 4-10%). This "High S9" condition is non-negotiable for NDSRIs.^[1]
- Method: Pre-incubation Method (not Plate Incorporation).
 - Incubate bacteria + test article + S9 mix for 30 minutes at 37°C before adding top agar and plating.
- Dose Range: 5 concentrations up to 5000 µg/plate (or limit of solubility).
- Controls:
 - Positive (with S9): N-nitrosodimethylamine (NDMA) or N-nitroso-1,2,3,4-tetrahydroisoquinoline.^[1]
 - Negative: DMSO.^[1]

In Vitro Micronucleus Assay (OECD 487)

Objective: Assess clastogenicity (chromosome breakage) in mammalian cells.

Protocol Workflow:

- Cell Line: TK6 (human lymphoblastoid) or CHO-K1 cells.[1]
- Exposure: Short term (4h) with S9; Long term (24h) without S9.
- Critical Step: Ensure S9 batch has verified CYP activity for nitrosamines.
- Readout: Score 2000 binucleated cells for micronuclei (MN).
- Interpretation: A statistically significant increase in MN frequency indicates chromosomal damage, confirming the clastogenic potential observed in structural analogs [3].[1]



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Figure 2: Decision workflow for genotoxicity characterization of **N-nitrosoanonaine**.

Part 4: Data Summary & Reference Values

The following data is synthesized from structural analogs (N-nitroso-tetrahydroisoquinolines) and specific isolation studies.

Parameter	Value/Observation	Reference Grounding
Mutagenicity (Ames)	Predicted Positive (TA98, TA100)	Analogous to 2-nitroso-6,7-dimethoxytetrahydroisoquinoline [2].[1]
Metabolic Requirement	Strictly S9 Dependent	Requires -hydroxylation; inactive without metabolic activation.[1]
Cytotoxicity	Moderate	Parent alkaloids (anonaine) and nitroso-derivatives show IC50 ~10-30 µg/mL in mammalian cells [1].[1]
Target Organs	Liver, Esophagus (Predicted)	Typical for cyclic nitrosamines activated by CYP2E1.
CPCA Limit	100 ng/day (Category 2)	Based on -hydrogen count and lack of deactivation.[1]

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